

High-performance liquid chromatography (HPLC) method for Indoxacarb quantification

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Compound of Interest

Compound Name: *Indoxacarb*
CAS No.: *174060-41-4*
Cat. No.: *B177179*

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An Application Note and Protocol for the Quantification of **Indoxacarb** using High-Performance Liquid Chromatography (HPLC)

Abstract

Indoxacarb is a potent oxadiazine insecticide widely utilized in agriculture to control lepidopteran pests.[1][2][3] Its mode of action involves blocking voltage-gated sodium channels in insects.[4] Accurate quantification of **Indoxacarb** in various matrices, from formulated products to agricultural commodities and environmental samples, is critical for quality control, residue monitoring, and regulatory compliance. This document provides a detailed guide to the analysis of **Indoxacarb** using High-Performance Liquid Chromatography (HPLC). We present two robust methods: a chiral normal-phase HPLC method for the separation and quantification of its active S-enantiomer from the inactive R-enantiomer, and a reverse-phase HPLC (RP-HPLC) method for the determination of total **Indoxacarb** residues. The protocols herein are grounded in established analytical principles and validated according to international guidelines to ensure accuracy, precision, and reliability.

Introduction and Principle

Indoxacarb technical material is often produced as a mixture of enantiomers: the insecticidally active S-isomer and the inactive R-isomer, typically in a 3:1 ratio.[5] Therefore, analytical methods must be capable of distinguishing these isomers, particularly for quality control of technical grade active ingredients (TGAI) and formulations. Chiral normal-phase chromatography is the method of choice for this purpose, utilizing a specialized stationary phase to resolve the stereoisomers.[6][7]

For residue analysis in complex matrices like fruits, vegetables, or soil, the primary goal is often to quantify the total **Indoxacarb** concentration. For this application, a reverse-phase HPLC method coupled with a suitable sample preparation technique, such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), provides excellent sensitivity and selectivity.[8][9]

Both methods rely on UV detection for quantification, as **Indoxacarb** exhibits significant absorbance at specific wavelengths. A wavelength of approximately 310 nm is commonly used for detection, providing good sensitivity.[6][7][8]

Physicochemical Properties of Indoxacarb

Understanding the properties of **Indoxacarb** is fundamental to developing a robust HPLC method. Key parameters are summarized in the table below. Its low water solubility and high octanol-water partition coefficient (Log K_{ow}) indicate its lipophilic nature, influencing the choice of extraction solvents and chromatographic conditions.[3][10]

Property	Value	Source
Chemical Formula	C ₂₂ H ₁₇ ClF ₃ N ₃ O ₇	[4][10]
Molecular Weight	527.84 g/mol	[2][10]
Appearance	White crystalline solid/powder	[2][3]
Melting Point	~88.1 °C	[2][3][10]
Water Solubility	0.20 mg/L (at 20-25 °C)	[4][5][10]
Solubility in Organic Solvents	Highly soluble in acetone, acetonitrile, ethyl acetate, dichloromethane. Soluble in methanol.	[3][10]
Log K _{ow} (Octanol-Water Partition Coefficient)	4.65	[3][10]
Maximum UV Absorbance (pH 7)	~311 nm	[4]

Instrumentation and Reagents

- Instrumentation:
 - High-Performance Liquid Chromatograph (HPLC) system equipped with a pump, autosampler, column oven, and a Diode-Array Detector (DAD) or UV-Vis detector.
 - Analytical balance (precision of at least 0.1 mg).
 - Ultrasonic bath.
 - Vortex mixer.
 - Centrifuge.
 - Syringe filters (0.2 or 0.45 µm, PTFE).
- Chemicals and Reagents:

- **Indoxacarb** analytical standard (racemic or S-enantiomer as required).
- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- n-Hexane or Heptane (HPLC grade).
- 2-Propanol (IPA) (HPLC grade).
- Ethyl Acetate (HPLC grade).
- Water (ultrapure, Type I).
- Magnesium sulfate (anhydrous).
- Sodium chloride.
- QuEChERS extraction and clean-up kits.

Chromatographic Conditions

Two primary methods are presented. Method A is essential for resolving the enantiomers in formulation analysis, while Method B is tailored for residue analysis.

Parameter	Method A: Chiral Normal-Phase HPLC	Method B: Reverse-Phase HPLC
Purpose	Enantiomeric Separation (S and R isomers)	Total Indoxacarb Residue Analysis
Column	Chiralcel OD-H (or equivalent), 250 x 4.6 mm, 5 μ m	C18 column (e.g., Zorbax Eclipse XDB-C18), 50 x 4.6 mm, 1.8 μ m
Mobile Phase	Isocratic: 75% n-Hexane / 25% 2-Propanol (v/v)	Isocratic: 75% Acetonitrile / 25% Water (v/v)
Flow Rate	1.0 mL/min	1.0 mL/min
Column Temperature	40 °C (or ambient, controlled)	Ambient or controlled (e.g., 30 °C)
Detection Wavelength	310 nm	310 nm
Injection Volume	5-20 μ L	20 μ L
Typical Retention Time	R-enantiomer: ~6.9 min S-enantiomer (Indoxacarb): ~9.5 min	~1.5 min
Primary Reference	[6]	[8]

Causality Behind Choices:

- Method A (Chiral): A chiral stationary phase (like Chiralcel OD) is required because enantiomers have identical physical properties and cannot be separated on standard columns. The non-polar mobile phase (Hexane/IPA) is characteristic of normal-phase chromatography, which is effective for this type of chiral separation.[6]
- Method B (Reverse-Phase): The C18 column is a highly versatile, non-polar stationary phase. A polar mobile phase (Acetonitrile/Water) is used to elute the lipophilic **Indoxacarb**. This is the most common mode of HPLC for residue analysis due to its robustness and compatibility with aqueous extracts.[8] The detection wavelength of 310 nm is selected based on **Indoxacarb**'s UV absorption maxima, ensuring high sensitivity.[4]

Experimental Protocols

Protocol 1: Standard Solution Preparation

- Primary Stock Solution (e.g., 100 µg/mL): Accurately weigh 10 mg of **Indoxacarb** analytical standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the appropriate solvent (e.g., ethyl acetate for Method A, acetonitrile for Method B). Sonicate for 10-15 minutes to ensure complete dissolution.^{[1][6]} This solution should be stored at -20°C.
- Working Standard Solutions: Prepare a series of working standards by serial dilution of the primary stock solution. For a calibration curve, typical concentrations may range from 0.05 µg/mL to 2.0 µg/mL. Dilute with the mobile phase to minimize solvent effects.

Protocol 2: Sample Preparation (QuEChERS for Fruit/Vegetable Matrix)

This protocol is adapted for residue analysis (Method B) from the widely accepted QuEChERS method.^{[8][9]}

- Homogenization: Weigh 10 g of a homogenized (blended) sample into a 50 mL centrifuge tube.
- Extraction: Add 10 mL of acetonitrile to the tube. Cap and shake vigorously for 1 minute.
- Salting Out: Add the contents of a QuEChERS extraction salt packet (containing magnesium sulfate and sodium chloride). Immediately shake for 1 minute to prevent agglomeration.
- Centrifugation: Centrifuge the tube at ≥4000 rpm for 10 minutes.
- Clean-up (Dispersive SPE): Transfer an aliquot of the upper acetonitrile layer to a dispersive solid-phase extraction (d-SPE) clean-up tube containing sorbents like PSA (primary secondary amine) to remove interfering matrix components.
- Final Centrifugation & Filtration: Vortex the d-SPE tube for 1 minute and centrifuge again for 5 minutes. Take the final supernatant and filter it through a 0.22 µm syringe filter into an HPLC vial for analysis.

Protocol 3: HPLC Analysis and Quantification

- **System Equilibration:** Equilibrate the HPLC system with the chosen mobile phase until a stable baseline is achieved.
- **Calibration Curve Construction:** Inject the series of working standard solutions (e.g., 5 levels, in triplicate) into the HPLC. Plot a graph of the peak area versus concentration. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.999 is desirable.
- **Sample Analysis:** Inject the prepared sample extracts into the HPLC system.
- **Quantification:** Identify the **Indoxacarb** peak in the sample chromatogram by comparing its retention time with that of a standard. Calculate the concentration of **Indoxacarb** in the sample extract using the calibration curve equation. The final concentration in the original sample is calculated by accounting for the initial sample weight and dilution factors used during preparation.

Method Validation

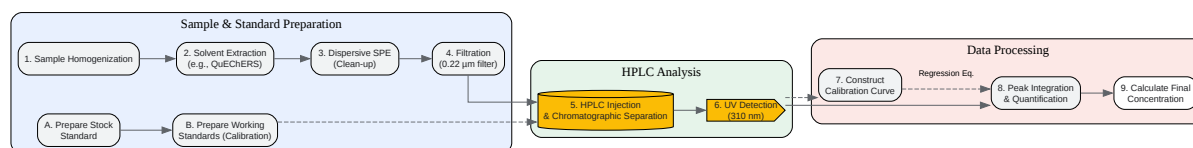
To ensure the reliability of the analytical method, it must be validated according to established guidelines, such as those from the International Council for Harmonisation (ICH).[\[11\]](#)[\[12\]](#)[\[13\]](#)

Validation Parameter	Description	Typical Acceptance Criteria
Specificity/Selectivity	The ability to unequivocally assess the analyte in the presence of matrix components, impurities, or degradation products.	No interfering peaks at the retention time of Indoxacarb in blank samples. Peak purity should be confirmed with a DAD detector.
Linearity	The ability to elicit test results that are directly proportional to the analyte concentration within a given range.	Correlation coefficient (R^2) $\geq$ 0.999.
Accuracy	The closeness of the test results to the true value. Assessed via recovery studies on spiked blank matrix samples.	Recovery typically between 80% and 120%. [8]
Precision	The degree of agreement among individual test results. Measured as Repeatability (intra-day) and Intermediate Precision (inter-day).	Relative Standard Deviation (RSD) $\leq$ 2% for standards and $\leq$ 15% for residue analysis. [14]
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantified.	Typically calculated as $3.3 \times$ (Standard Deviation of the Response / Slope of the Calibration Curve).
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	Typically calculated as $10 \times$ (Standard Deviation of the Response / Slope of the Calibration Curve). The LOQ must be below the regulatory Maximum Residue Limit (MRL). [8]
Robustness	A measure of the method's capacity to remain unaffected	System suitability parameters (e.g., retention time, peak

by small, deliberate variations in method parameters (e.g., mobile phase composition $\pm 2\%$, flow rate $\pm 10\%$). area) should remain within acceptable limits (e.g., RSD < 5%).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the quantification of **Indoxacarb** from a sample matrix.



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Caption: Workflow for **Indoxacarb** quantification by HPLC.

Conclusion

The HPLC methods detailed in this application note provide robust and reliable frameworks for the quantification of **Indoxacarb**. The chiral normal-phase method is indispensable for the quality control of technical formulations by separating the active S-enantiomer from its inactive R-enantiomer. The reverse-phase method, particularly when combined with QuEChERS sample preparation, offers a sensitive and effective solution for residue analysis in complex matrices. Proper method validation in accordance with ICH guidelines is paramount to ensure that the data generated is accurate, precise, and fit for its intended purpose, whether for research, quality assurance, or regulatory submission.

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